

# Technical Support Center: Minimizing DEHP Leaching from Laboratory Consumables

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## Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B1670192

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing Di(2-ethylhexyl) phthalate (DEHP) contamination from laboratory consumables.

## Troubleshooting Guides

This section addresses specific issues related to DEHP contamination during laboratory experiments.

### Issue 1: Unexpectedly high levels of DEHP detected in experimental blanks.

Possible Causes:

- **Environmental Contamination:** DEHP is ubiquitous in the laboratory environment and can be present in dust, on surfaces, and in the air. This environmental DEHP can adsorb onto the surfaces of laboratory glassware and plasticware.<sup>[1][2]</sup>
- **Contaminated Solvents and Reagents:** Solvents, even high-purity grades, can contain trace amounts of phthalates.<sup>[3]</sup> Water from purification systems can also become contaminated if stored in plastic containers.
- **Leaching from Laboratory Equipment:** Common laboratory items such as tubing, vial caps, septa, and even some pipette tips can be sources of DEHP leaching.<sup>[3]</sup>

## Troubleshooting Workflow:



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Caption: Troubleshooting workflow for high DEHP in blanks.

## Issue 2: Inconsistent or non-reproducible analytical results for DEHP.

### Possible Causes:

- **Sporadic Contamination:** Inconsistent sample handling procedures can introduce variable amounts of DEHP.
- **Carryover:** High-concentration samples can contaminate the analytical instrument, affecting subsequent runs.
- **Matrix Effects:** The sample matrix can interfere with the extraction and detection of DEHP.

### Troubleshooting Steps:

- **Review Sample Handling Procedures:**
  - Ensure consistent use of phthalate-free pipette tips.
  - Avoid using Parafilm to seal containers; opt for glass stoppers or pre-cleaned aluminum foil.
- **Address Instrument Carryover:**
  - Implement a robust cleaning protocol for the autosampler syringe between injections.
  - For Gas Chromatography-Mass Spectrometry (GC-MS), perform a column bake-out at a high temperature after analyzing high-concentration samples.
  - For High-Performance Liquid Chromatography (HPLC), flush the system with a strong solvent.
- **Evaluate Extraction Efficiency:**
  - Optimize the extraction method for your specific sample matrix.
  - Ensure consistent solvent volumes, extraction times, and agitation.

## Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the rate of DEHP leaching?

A1: The primary factors influencing DEHP leaching are:

- **Temperature:** Higher temperatures increase the rate of DEHP leaching.[\[4\]](#)[\[5\]](#)
- **Lipophilicity of the Solvent:** Lipidic (oily or fatty) solutions and some organic solvents significantly increase DEHP leaching compared to aqueous solutions.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- **Contact Time:** Longer contact times between the solvent and the plastic material generally lead to increased leaching.
- **Material Type:** Polyvinyl chloride (PVC) is the most common source of DEHP leaching in laboratory settings.[\[8\]](#)

Q2: How can I reduce DEHP leaching from my lab consumables?

A2: To reduce DEHP leaching, you can:

- **Use DEHP-Free Alternatives:** Whenever possible, use consumables made from materials that do not contain DEHP, such as glass, polypropylene (PP), polyethylene (PE), or stainless steel. A variety of DEHP-free medical and laboratory products are available.[\[8\]](#)
- **Pre-wash Plasticware:** For reusable plasticware where DEHP-free alternatives are not an option, a thorough pre-washing procedure can help remove surface-level DEHP. (See Experimental Protocols section for a detailed procedure).
- **Minimize Contact Time and Temperature:** Reduce the duration that solvents and samples are in contact with plastic surfaces and avoid unnecessary heating.
- **Choose Appropriate Solvents:** Be aware that organic solvents and solutions with surfactants can accelerate DEHP leaching.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Q3: Are "DEHP-free" labeled products always completely free of DEHP?

A3: While products labeled "DEHP-free" should not contain intentionally added DEHP, trace amounts may sometimes be detected.[9] This can be due to cross-contamination during the manufacturing process or the use of recycled materials. For highly sensitive applications, it is advisable to test new batches of consumables to confirm the absence of detectable DEHP.

Q4: What are some common DEHP-free alternative materials for lab consumables?

A4: Common DEHP-free alternatives include:

- Polypropylene (PP): Used for centrifuge tubes, pipette tips, and storage containers.
- Polyethylene (PE): Used for bottles and tubing.
- Polytetrafluoroethylene (PTFE): Often used for tubing and as a coating for its chemical inertness.
- Glass: A highly inert material suitable for most applications, though it is fragile.
- Stainless Steel: Used for durable and reusable equipment.

## Data Presentation

Table 1: Leaching of DEHP from PVC Tubing by Various Solvents

Solvent/Solution	Contact Time (hours)	Temperature (°C)	Leached DEHP Concentration (µg/mL)
Ethanol (25%)	24	24	Not Detected
Polyethylene Glycol (25%)	24	24	Not Detected
Propylene Glycol (25%)	24	24	Not Detected
Polysorbate 80 (1%)	24	24	36
Polysorbate 80 (25%)	24	24	237
Lipid Emulsion	6	24	Varies by formulation
Lipid Emulsion	6	37	Significantly increased vs. 24°C

Data compiled from studies on DEHP leaching from PVC medical bags and infusion sets.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 2: Effect of Temperature on DEHP Leaching from PVC Consumables

Material	Solvent	Temperature (°C)	Leached DEHP Concentration
PVC Infusion Set	Lipid Emulsion	24	Baseline
PVC Infusion Set	Lipid Emulsion	32	Increased
PVC Infusion Set	Lipid Emulsion	37	Significantly Increased
PVC Flooring	Air	23	$0.9 \pm 0.1 \mu\text{g}/\text{m}^3$
PVC Flooring	Air	35	$10 \pm 1 \mu\text{g}/\text{m}^3$
PVC Flooring	Air	47	$38 \pm 1 \mu\text{g}/\text{m}^3$
PVC Flooring	Air	55	$91 \pm 4 \mu\text{g}/\text{m}^3$
PVC Flooring	Air	61	$198 \pm 5 \mu\text{g}/\text{m}^3$

Data highlights the positive correlation between temperature and DEHP leaching.[\[4\]](#)[\[5\]](#)

## Experimental Protocols

### Protocol 1: Pre-washing of Laboratory Plasticware to Minimize DEHP Leaching

Objective: To reduce surface DEHP from reusable plastic consumables.

Materials:

- Phthalate-free gloves
- Laboratory-grade detergent
- High-purity acetone
- High-purity hexane
- Deionized water
- Clean glass or stainless steel beakers

- Muffle furnace (for glassware, not plastics)

#### Procedure:

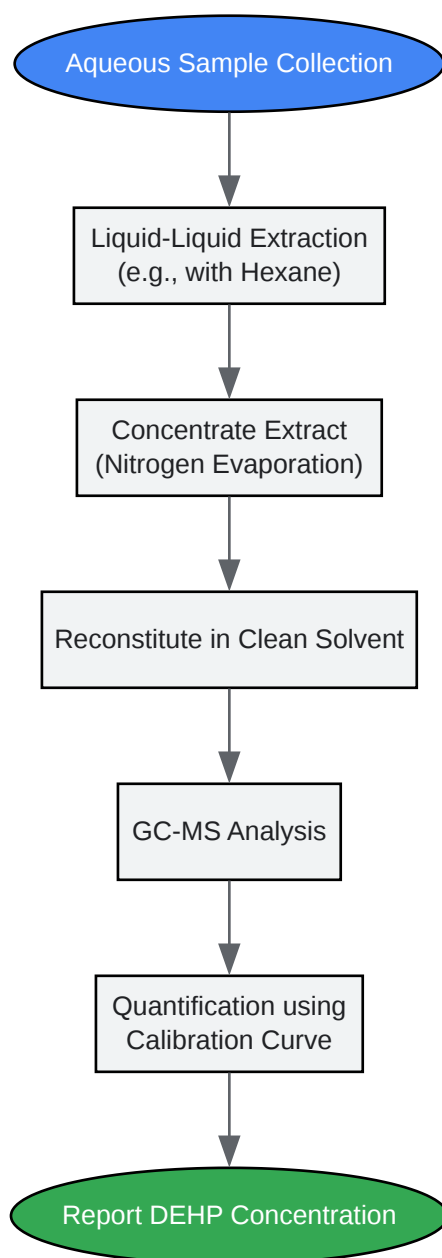
- Initial Rinse: Immediately after use, rinse the plasticware with deionized water to remove gross contamination.
- Detergent Wash: Wash the plasticware thoroughly with a laboratory-grade detergent and warm water. Use a soft brush to scrub all surfaces.
- Tap Water Rinse: Rinse the plasticware thoroughly with tap water to remove all detergent residue.
- Deionized Water Rinse: Rinse the plasticware multiple times with deionized water.
- Solvent Rinse (for solvent-compatible plastics like PTFE):
  - Rinse the plasticware with high-purity acetone.
  - Follow with a rinse using high-purity hexane.
  - Caution: Ensure the plastic type is compatible with these solvents to avoid damage.
- Final Deionized Water Rinse: Perform a final rinse with deionized water.
- Drying: Allow the plasticware to air dry in a clean, dust-free environment. Do not use paper towels, as these can be a source of contamination.
- Storage: Store the cleaned plasticware in a clean, covered container to prevent re-contamination from airborne DEHP.

## Protocol 2: Quantification of DEHP in Aqueous Samples by GC-MS

Objective: To determine the concentration of DEHP in aqueous laboratory samples.

#### Experimental Workflow:





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Caption: Workflow for DEHP quantification in aqueous samples.

Materials and Reagents:

- Gas Chromatograph with Mass Spectrometer (GC-MS)
- DB-5 or equivalent capillary column

- High-purity helium or hydrogen carrier gas
- Hexane (pesticide residue grade or equivalent)
- DEHP analytical standard
- Internal standard (e.g., Benzyl Benzoate)
- Phthalate-free glassware
- Nitrogen evaporator

#### Procedure:

- Sample Preparation (Liquid-Liquid Extraction):
  - To a known volume of the aqueous sample in a separatory funnel, add a known amount of internal standard.
  - Add a volume of hexane, cap, and shake vigorously for 2-3 minutes, periodically venting the pressure.
  - Allow the layers to separate and collect the upper hexane layer.
  - Repeat the extraction twice more with fresh hexane, combining the hexane extracts.
- Concentration:
  - Concentrate the combined hexane extracts to a small volume (e.g., 1 mL) using a gentle stream of nitrogen.
- GC-MS Analysis:
  - Injector: Set to a temperature of 250-280°C.
  - Oven Program: Start at a low temperature (e.g., 60°C), then ramp up to a final temperature of around 300°C. A typical program might be: 60°C for 1 min, ramp at 20°C/min to 280°C, hold for 5 min.[\[10\]](#)

- Carrier Gas: Use a constant flow of helium or hydrogen.
- MS Detector: Operate in Selective Ion Monitoring (SIM) mode for highest sensitivity, monitoring for characteristic DEHP ions (e.g., m/z 149, 167, 279).
- Quantification:
  - Prepare a calibration curve using known concentrations of DEHP standard with the internal standard.
  - Calculate the concentration of DEHP in the sample by comparing the peak area ratio of DEHP to the internal standard against the calibration curve.

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